

Personal protective equipment for handling 187-1, N-WASP inhibitor

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Compound of Interest

Compound Name: 187-1, N-WASP inhibitor

Cat. No.: B612432

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Essential Safety and Handling Guide for 187-1, N-WASP Inhibitor

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the N-WASP inhibitor 187-1. The following procedures and recommendations are compiled to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **187-1, N-WASP inhibitor**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Chemical and Physical Properties

The following table outlines the key chemical and physical properties of the **187-1, N-WASP inhibitor**.

Property	Value
Chemical Name	187-1, N-WASP inhibitor
CAS Number	380488-27-7
Molecular Formula	C ₉₆ H ₁₂₂ N ₁₈ O ₁₆
Molecular Weight	1784.11 g/mol
Form	Lyophilized solid
Solubility	DMSO: 1 mg/mL; Acetic acid: 5%
IC ₅₀	~2 µM (for blocking phosphatidylinositol 4,5-bisphosphate (PIP ₂)-induced actin assembly in <i>Xenopus</i> egg cytoplasmic extract)[1]

Operational and Disposal Plans

Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[2]
- Conditions for Safe Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is -20°C. It is ok to freeze desiccated, as the product is hygroscopic. Following reconstitution, it is recommended to aliquot and freeze at -20°C. Stock solutions are stable for up to one month at -20°C.[1]

Disposal

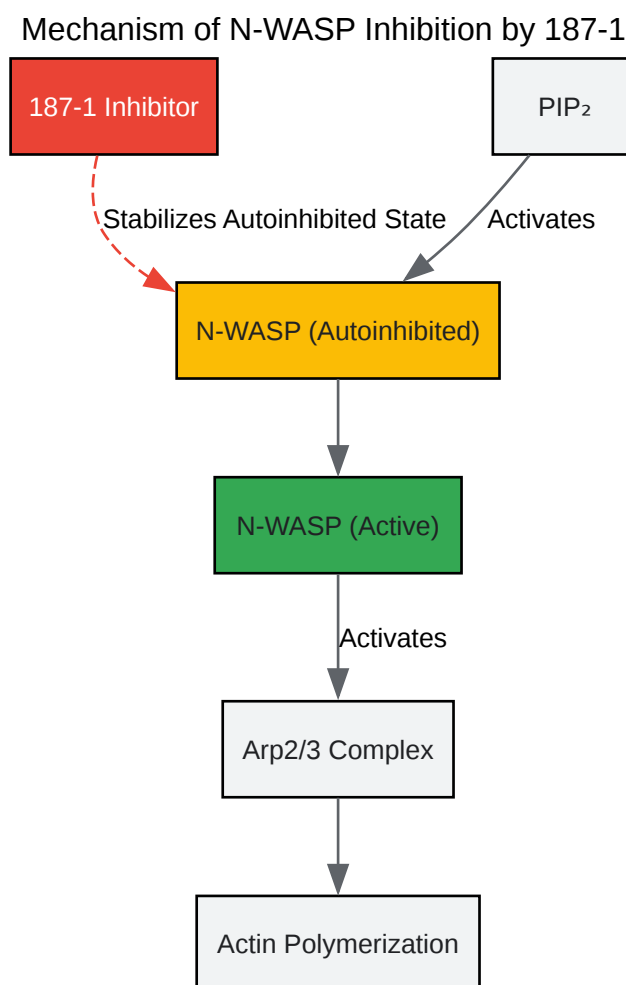
- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated Packaging: Dispose of as unused product.[3] It is recommended to contact a licensed professional waste disposal service to dispose of this material.[3]

Experimental Protocols

While specific experimental protocols will vary depending on the research application, the general procedure for preparing a stock solution of 187-1 involves reconstituting the lyophilized solid in a suitable solvent, such as DMSO. For example, to prepare a 1 mM stock solution, 1.784 mg of the inhibitor would be dissolved in 1 mL of DMSO. As mentioned, after reconstitution, the solution should be aliquoted and stored at -20°C to maintain stability for up to one month.^[1]

Signaling Pathways and Experimental Workflows

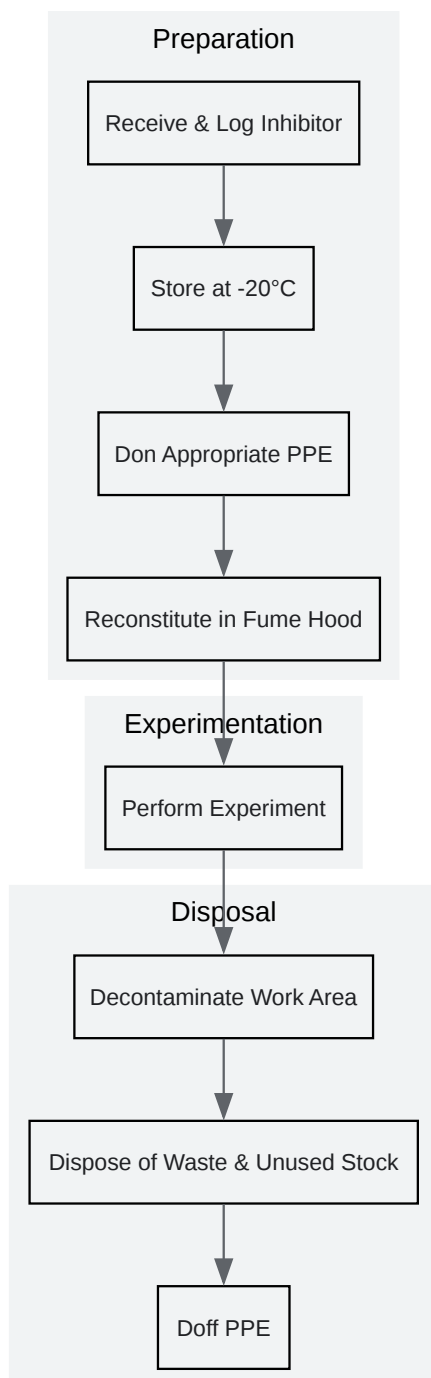
The following diagrams illustrate the mechanism of action of 187-1 and a general workflow for its safe handling in the laboratory.



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Caption: Mechanism of 187-1 inhibiting N-WASP activation.

Laboratory Workflow for Handling 187-1 Inhibitor



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Caption: Safe handling workflow for 187-1 inhibitor.

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References

- 1. N-WASP-Inhibitor, 187-1 The N-WASP-Inhibitor, 187-1 controls the biological activity of neural Wiskott Aldrich syndrome protein (N-WASP). This small molecule/inhibitor is primarily used for Cell Structure applications. | Sigma-Aldrich [merckmillipore.com]
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